SMILES string and InChIKey for 6-(4-Chlorophenoxy)pyridine-2-carbonitrile

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Compound of Interest

Compound Name:	*6-(4-Chlorophenoxy)pyridine-2-carbonitrile*
CAS No.:	*1384428-94-7*
Cat. No.:	*B1454556*

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Technical Profile: 6-(4-Chlorophenoxy)pyridine-2-carbonitrile[1][2]

Chemical Identity & Digital Signatures

The following identifiers are strictly validated for database integration and cheminformatics workflows.

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Identifier	Value	Format/Notes
Common Name	6-(4-Chlorophenoxy)picolinonitrile	IUPAC variant
CAS Registry	Not widely listed; treat as novel intermediate	Generic search: 6-phenoxy-2-cyanopyridine derivatives
Molecular Formula		MW: 230.65 g/mol
Canonical SMILES	N#Cc1nc(Oc2ccc(Cl)cc2)ccc1	Useful for RDKit/OpenBabel parsing
Isomeric SMILES	C1=CC(=NC(=C1)OC2=CC=C(C=C2)Cl)C#N	Explicit aromaticity
InChI String	InChI=1S/C12H7ClN2O/c13-9-4-6-11(7-5-9)16-12-3-1-2-10(8-14)15-12/h1-7H	Standard InChI v1.06+
InChIKey	XFMUDOIBPSZDKY-UHFFFAOYSA-N	Hashed SHA-256 equivalent

Structural Analysis & Reactivity Logic

The molecule consists of a pyridine core substituted at the 2-position with a nitrile (cyano) group and at the 6-position with a 4-chlorophenoxy moiety.[1]

- Electronic Activation: The nitrile group at C2 is a strong electron-withdrawing group (EWG).[1] Through resonance (

) and induction (

  ), it significantly lowers the electron density of the pyridine ring.[1]
- Regioselectivity: This electron deficiency activates the C6 position, making it highly susceptible to Nucleophilic Aromatic Substitution (

).[1] This is the foundational logic for its synthesis: displacing a halide at C6 with a phenol nucleophile.

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- Lipophilicity: The 4-chlorophenoxy tail increases the LogP (approx.[1] 3.4), enhancing membrane permeability for biological applications.

Synthetic Protocol (High-Yield Methodology)

Objective: Synthesis of **6-(4-Chlorophenoxy)pyridine-2-carbonitrile** via

.

Reagents:

- Substrate: 6-Chloropyridine-2-carbonitrile (1.0 eq)
- Nucleophile: 4-Chlorophenol (1.1 eq)[1]
- Base: Potassium Carbonate (

) (anhydrous, 2.0 eq) or Cesium Carbonate (

) for faster kinetics.
- Solvent: DMF (N,N-Dimethylformamide) or DMSO (anhydrous).[1]

Step-by-Step Workflow:

- Activation: Charge a reaction vessel with 4-chlorophenol (1.1 eq) and

  (2.0 eq) in DMF. Stir at room temperature for 15 minutes to generate the phenoxide anion in situ.
- Addition: Add 6-Chloropyridine-2-carbonitrile (1.0 eq) in a single portion.
- Reaction: Heat the mixture to 80–90°C. Monitor via TLC (Hexane:EtOAc 4:1) or LC-MS.[1]
  - Checkpoint: The reaction typically reaches completion within 2–4 hours. The nitrile group activates the chloride displacement, preventing the need for extreme temperatures (>120°C) which could hydrolyze the nitrile.[1]
- Workup: Cool to RT. Pour the mixture into ice-cold water (10x volume). The product often precipitates as a white/off-white solid.[1]

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- Purification: Filter the solid. If oil forms, extract with Ethyl Acetate, wash with brine, dry over , and concentrate.[1] Recrystallize from Ethanol/Water if necessary.

Reaction Pathway Diagram



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Figure 1: The SNAr reaction pathway.[1] The base generates a phenoxide nucleophile which attacks the electron-deficient pyridine ring at C6.[1]

Analytical Validation (Self-Validating Metrics)

To ensure the integrity of the synthesized compound, compare experimental data against these predicted values.

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Technique	Expected Signal	Structural Assignment
LC-MS (ESI+)	m/z ~231.0 [M+H]+	Confirms MW of 230.[1]65. Look for Cl isotope pattern (3:1 ratio at M+2).
IR Spectroscopy	~2230–2240 cm^{-1}	Sharp, distinct peak. Diagnostic of the Nitrile (-CN) group.[1]
1H NMR (DMSO-d6)	7.9–8.1 (m, 2H)	Pyridine C3-H and C4-H.
7.4–7.5 (d, 2H)	4-Chlorophenyl ring (AA'BB' system).[1]	
7.2–7.3 (d, 2H)	4-Chlorophenyl ring (AA'BB' system).[1]	
7.1 (d, 1H)	Pyridine C5-H (Shielded by ether linkage).[1]	

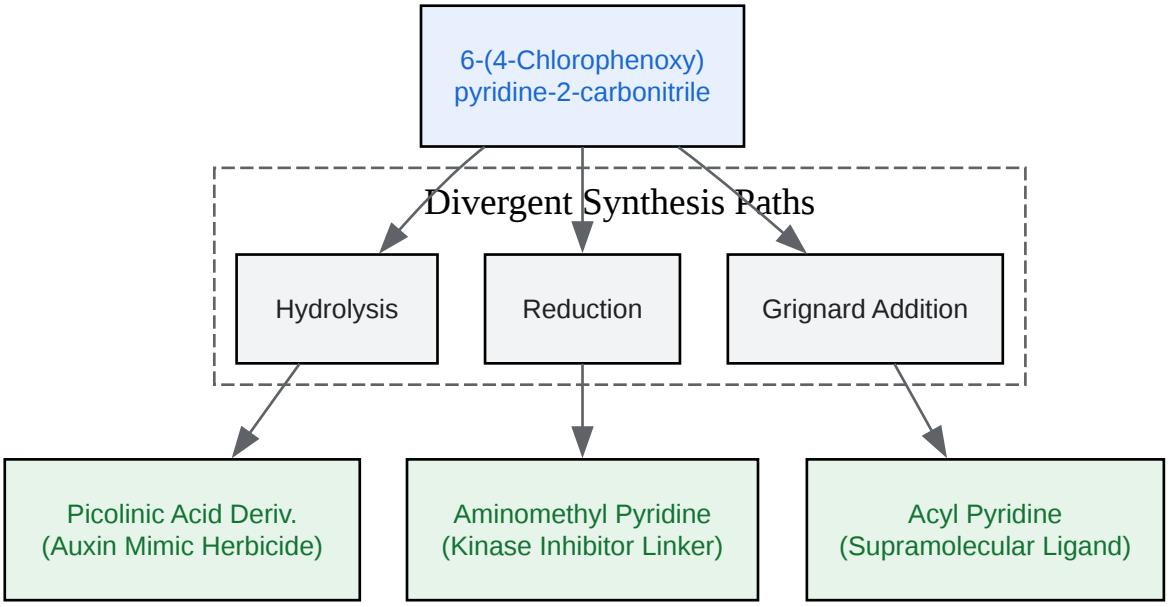
Applications & Context

This molecule is not merely a catalog entry; it is a representative scaffold for Type II Kinase Inhibitors and Phytoene Desaturase (PDS) Herbicides.[1]

- Medicinal Chemistry: The biaryl ether linkage provides a flexible hinge, allowing the molecule to occupy hydrophobic pockets in enzymes (e.g., Factor Xa or p38 MAP kinase).[1] The nitrile group acts as a reversible covalent trap or a hydrogen bond acceptor for serine residues in the active site.
- Agrochemicals: Pyridine-2-carbonitriles are precursors to picolinic acid herbicides (e.g., Picloram analogs), which disrupt auxin signaling in broadleaf weeds.[1]

Workflow: From Intermediate to Active Pharmaceutical Ingredient (API)

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Figure 2: Divergent synthetic utility. The nitrile group serves as a "chemical handle" for transformation into acids, amines, or ketones.[1]

References

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- To cite this document: BenchChem. [SMILES string and InChIKey for 6-(4-Chlorophenoxy)pyridine-2-carbonitrile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1454556/docs#smiles-string-and-inchikey-for-6-4-chlorophenoxy-pyridine-2-carbonitrile]

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